

# Essential Safety and Logistics for Handling Enprofylline

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## Compound of Interest

Compound Name: Enprofylline

Cat. No.: B1671344

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This document provides critical safety and logistical information for the handling of **Enprofylline**, a xanthine derivative utilized in pharmaceutical research and development. Adherence to these guidelines is essential to ensure personnel safety and regulatory compliance.

## Hazard Identification and Classification

**Enprofylline** is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.<sup>[1][2]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Warning[2]

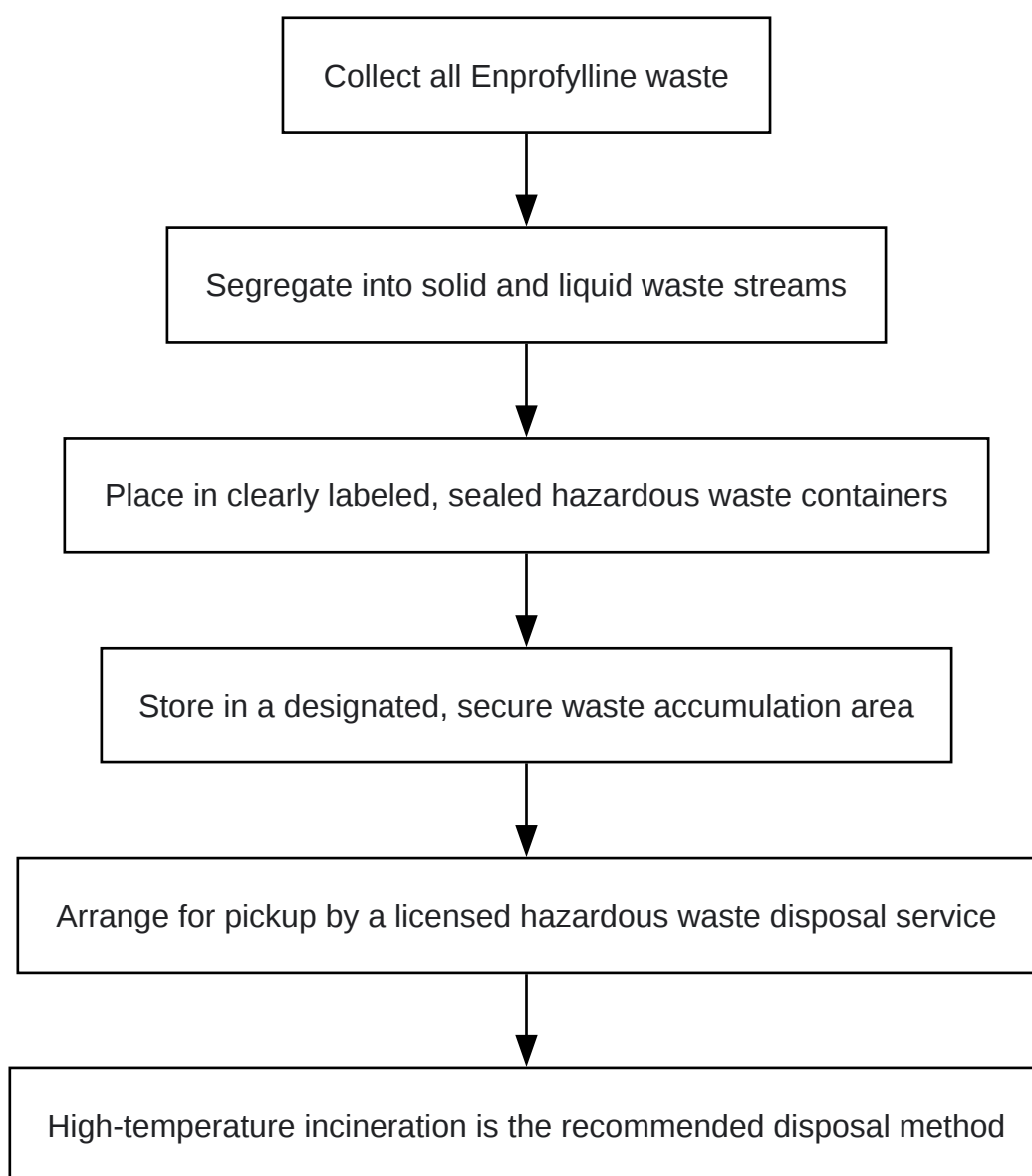
## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Enprofylline** to minimize exposure. The following table outlines the recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-tested nitrile gloves is recommended.	Protects against skin contact and absorption.[2]
Eye Protection	Chemical safety goggles or a face shield.	Prevents eye contact with dust or splashes.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter (e.g., N95) is required for handling powders.	Prevents inhalation of harmful dust.
Body Protection	A disposable gown with long sleeves and tight-fitting cuffs.	Prevents contamination of personal clothing.

## Safe Handling and Operational Plan

A systematic approach to handling **Enprofylline** is crucial to prevent contamination and exposure. The following workflow outlines the key steps from preparation to disposal.



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## References

- 1. Enprofylline|41078-02-8|MSDS [dcchemicals.com]
- 2. Enprofylline | C<sub>8</sub>H<sub>10</sub>N<sub>4</sub>O<sub>2</sub> | CID 1676 - PubChem [pubchem.ncbi.nlm.nih.gov]
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